

Technical Support Center: FPL-55712 Free Base

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Compound of Interest

Compound Name: *FPL-55712 free base*

CAS No.: *40785-97-5*

Cat. No.: *B1662943*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides technical support for addressing common solubility challenges encountered when working with **FPL-55712 free base**. The information is presented in a question-and-answer format to offer direct solutions to issues that may arise during your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I am having difficulty dissolving **FPL-55712 free base**. What is the recommended solvent?

A1: **FPL-55712 free base** is a hydrophobic molecule with limited solubility in aqueous solutions. The recommended solvent for creating stock solutions is Dimethyl Sulfoxide (DMSO), in which it is soluble up to 10 mM. For some applications, basic aqueous solutions can be used. For example, it is soluble up to 50 mM in 100mM sodium hydroxide (NaOH) and at 5 mg/mL (approximately 10.03 mM) in 0.1M NaOH.

Q2: I dissolved FPL-55712 in DMSO, but it precipitated when I added it to my aqueous cell culture medium. How can I prevent this?

A2: This is a common issue known as "salting out," where a compound soluble in an organic solvent precipitates when diluted into an aqueous buffer. Here are several troubleshooting steps:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your assay is kept as low as possible, ideally below 0.5%, as higher concentrations can be toxic to cells.
- **Serial Dilution:** Instead of a single large dilution, perform a serial dilution. Create an intermediate dilution of your DMSO stock in your cell culture medium or buffer, and then add this to the final assay volume.
- **Vortexing During Dilution:** When adding the FPL-55712/DMSO stock to the aqueous medium, vortex or mix the solution continuously to ensure rapid and even dispersion. This can prevent the formation of localized high concentrations that lead to precipitation.
- **Warming the Medium:** Gently warming your aqueous medium to 37°C before adding the compound can sometimes improve solubility.
- **Use of a Carrier:** Consider the use of a carrier like bovine serum albumin (BSA) in your buffer, which can help to keep hydrophobic compounds in solution.

Q3: Can I use ethanol or methanol to dissolve **FPL-55712 free base**?

A3: While FPL-55712 is an organic molecule, its solubility in alcohols like ethanol and methanol is not well-documented in publicly available literature. It is generally recommended to use DMSO for the initial stock solution due to its higher solubilizing capacity for this compound. If you must use ethanol or methanol, it is crucial to perform a small-scale solubility test first to determine the maximum achievable concentration without precipitation.

Q4: Is the solubility of FPL-55712 pH-dependent?

A4: Yes, as a carboxylic acid-containing chromone derivative, the solubility of FPL-55712 is expected to be pH-dependent. Its solubility is significantly higher in basic solutions (e.g., NaOH) where the carboxylic acid group is deprotonated, forming a more soluble salt. Conversely, its solubility in acidic or neutral aqueous buffers, such as Phosphate Buffered Saline (PBS) at pH 7.4, is very low.

Q5: How should I store my FPL-55712 stock solution?

A5: Stock solutions of FPL-55712 in DMSO should be stored at -20°C or -80°C. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. DMSO is also hygroscopic (absorbs water from the air), so ensure your vials are tightly sealed.

Data Presentation: Solubility of FPL-55712 Free Base

The following table summarizes the available solubility data for **FPL-55712 free base**.

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes
Dimethyl Sulfoxide (DMSO)	10 mM	~5.0 mg/mL	Recommended for stock solutions.
100mM Sodium Hydroxide (NaOH)	≤ 50 mM	~24.93 mg/mL	Sonication may be required.
0.1M Sodium Hydroxide (NaOH)	~10.03 mM	5 mg/mL	Sonication may be recommended.
Aqueous Buffers (e.g., PBS pH 7.4)	Very Low	Not well quantified	Expected to be poorly soluble.
Ethanol/Methanol	Not well quantified	Not well quantified	Use with caution; test solubility first.

Molecular Weight of FPL-55712: 498.52 g/mol

Experimental Protocols

Below are detailed methodologies for key experiments involving leukotriene receptor antagonists like FPL-55712.

Preparation of FPL-55712 Stock Solution

Objective: To prepare a concentrated stock solution of FPL-55712 for use in various in vitro assays.

Materials:

- **FPL-55712 free base** (solid)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh a precise amount of **FPL-55712 free base**.
- **Solvent Addition:** Based on the molecular weight (498.52 g/mol), calculate the volume of DMSO required to achieve a 10 mM stock solution. Add the calculated volume of DMSO to the vial containing the FPL-55712 powder.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes. If the compound does not fully dissolve, a brief sonication (5-10 minutes) in a water bath sonicator can be applied. Gentle warming to 37°C may also aid dissolution.
- **Verification:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into single-use volumes in tightly sealed amber vials and store at -20°C or -80°C.

In Vitro Calcium Mobilization Assay

Objective: To assess the functional antagonist activity of FPL-55712 by measuring its ability to inhibit agonist-induced intracellular calcium release in cells expressing the cysteinyl leukotriene receptor 1 (CysLT1R).

Materials:

- CysLT1R-expressing cells (e.g., U937 cells)
- FPL-55712 stock solution (10 mM in DMSO)
- Leukotriene D4 (LTD4) as the agonist
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- 96-well black, clear-bottom microplate
- Fluorescence plate reader

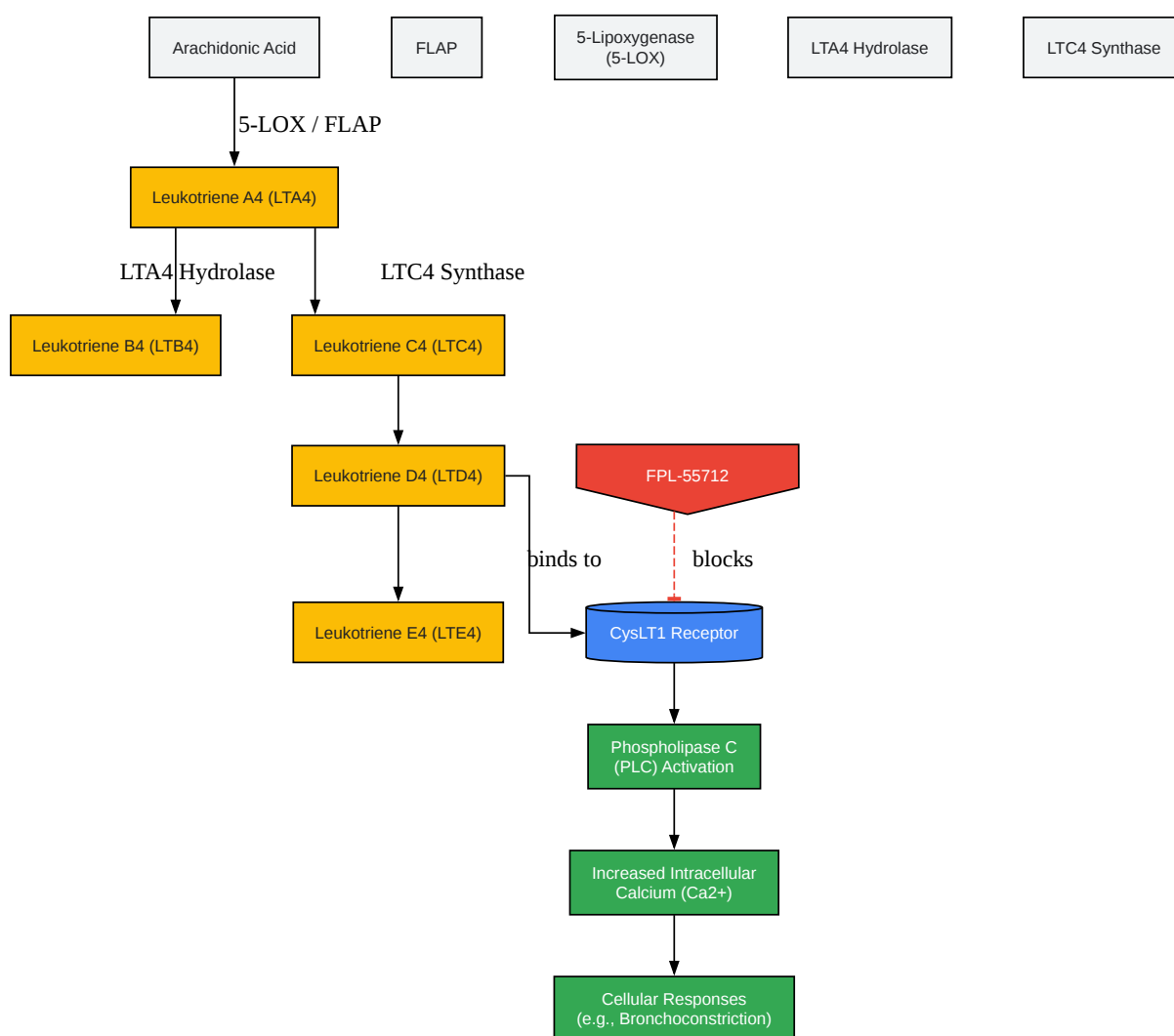
Procedure:

- Cell Plating: Plate the CysLT1R-expressing cells in a 96-well plate at a suitable density and allow them to adhere overnight if necessary.
- Dye Loading: Load the cells with a calcium-sensitive fluorescent dye according to the manufacturer's protocol. This typically involves a 30-60 minute incubation at 37°C.
- Antagonist Pre-incubation: Wash the cells with assay buffer to remove excess dye. Then, pre-incubate the cells with varying concentrations of FPL-55712 (or vehicle control) for 15-30 minutes at 37°C.
- Agonist Stimulation: Place the plate in a fluorescence plate reader. Add a pre-determined concentration of the agonist (LTD4) to the wells to stimulate calcium release.
- Signal Detection: Measure the change in fluorescence intensity over time, which corresponds to the change in intracellular calcium concentration.

- **Data Analysis:** Generate concentration-response curves for the agonist in the presence and absence of different concentrations of FPL-55712. Calculate the IC₅₀ value for FPL-55712 to determine its potency as an antagonist.

Visualizations

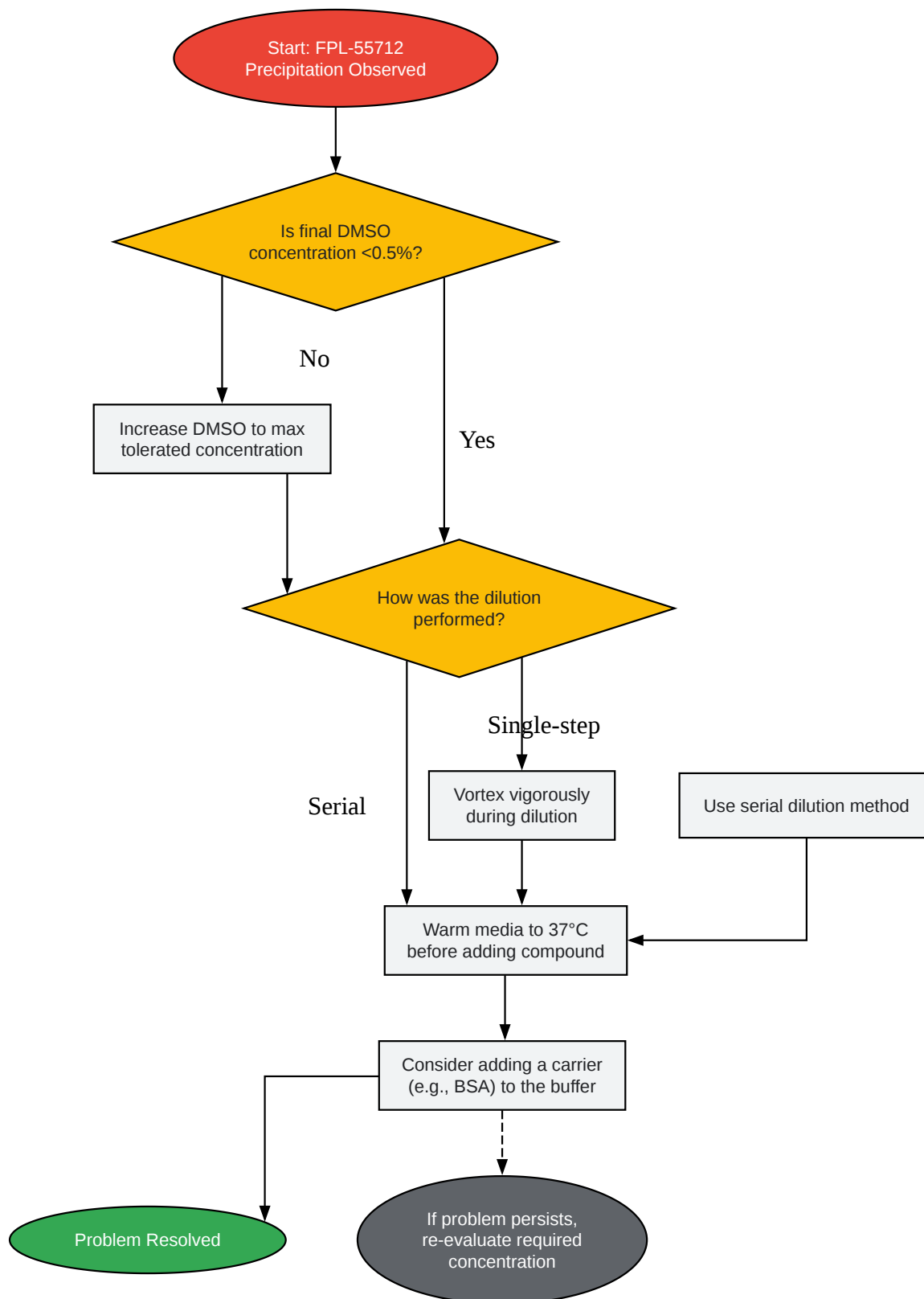
Leukotriene Signaling Pathway and FPL-55712 Inhibition



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Caption: Leukotriene signaling pathway and the inhibitory action of FPL-55712.

Troubleshooting Workflow for FPL-55712 Precipitation



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Caption: A logical workflow for troubleshooting FPL-55712 precipitation issues.

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